

Cyclohexane Technical Support Center: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cyclohexane

CAS No.: 110-82-7

Cat. No.: B094199

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Welcome to the technical support guide for the safe handling and storage of **cyclohexane**. This document is structured in a question-and-answer format to provide direct, actionable advice for researchers, scientists, and drug development professionals. Our goal is to synthesize critical safety protocols with the underlying scientific principles to ensure a self-validating system of laboratory safety.

Section 1: Fundamentals and Primary Hazards

Q1: What is cyclohexane and why are specific handling procedures so critical?

Cyclohexane is a colorless, volatile, and highly flammable liquid with a mild, sweet odor.[1] Its utility as a non-polar solvent and a chemical intermediate is widespread.[2] However, its physical properties present significant laboratory hazards. The primary dangers are its high flammability and its potential to cause health effects through inhalation, skin contact, or ingestion.[3][4] Strict adherence to safety procedures is essential because its vapors are heavier than air and can travel considerable distances to an ignition source, causing a flashback fire.[5][6]

Q2: What are the most important physical and chemical properties of cyclohexane I should be aware of?

Understanding the quantitative safety data of a chemical is the first step in risk assessment. The following table summarizes the critical properties of **cyclohexane**.

Property	Value	Significance for Lab Safety
Flash Point	-4°F (-20°C)[7]	Extremely flammable. Can be ignited by sparks or heat at well below room temperature. [7]
Autoignition Temp.	518°F (270°C)[7]	The temperature at which it will self-ignite without an external ignition source.
Explosive Limits	LEL: 1.3% / UEL: 8.0%[8]	A wide flammable range in air increases the risk of explosion.
Vapor Density	2.9 (Air = 1)[7]	Vapors are much heavier than air and will accumulate in low-lying areas like sinks or floor drains.[6]
OSHA PEL (8-hr TWA)	300 ppm[5]	The legal limit for worker exposure, emphasizing the need for excellent ventilation.
ACGIH TLV (8-hr TWA)	100 ppm[5]	A recommended, more conservative exposure limit to prevent adverse health effects. [5]
NIOSH IDLH	1,300 ppm (10% of LEL)[9]	Immediately Dangerous to Life or Health; concentrations at this level require supplied-air respirators.

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

Q3: My lab has a standard fume hood. Is that sufficient for working with **cyclohexane**?

Yes, a properly functioning chemical fume hood is the primary engineering control for preventing the accumulation of flammable and harmful vapors.^[10] All procedures involving the transfer or use of **cyclohexane** must be performed inside a fume hood. The causality is clear: the low flash point and high vapor pressure mean that hazardous concentrations can build up quickly in ambient air. Before starting work, verify the fume hood's certification is current and that the airflow monitor indicates it is functioning correctly.

Q4: What specific type of gloves and eye protection should I use for **cyclohexane**?

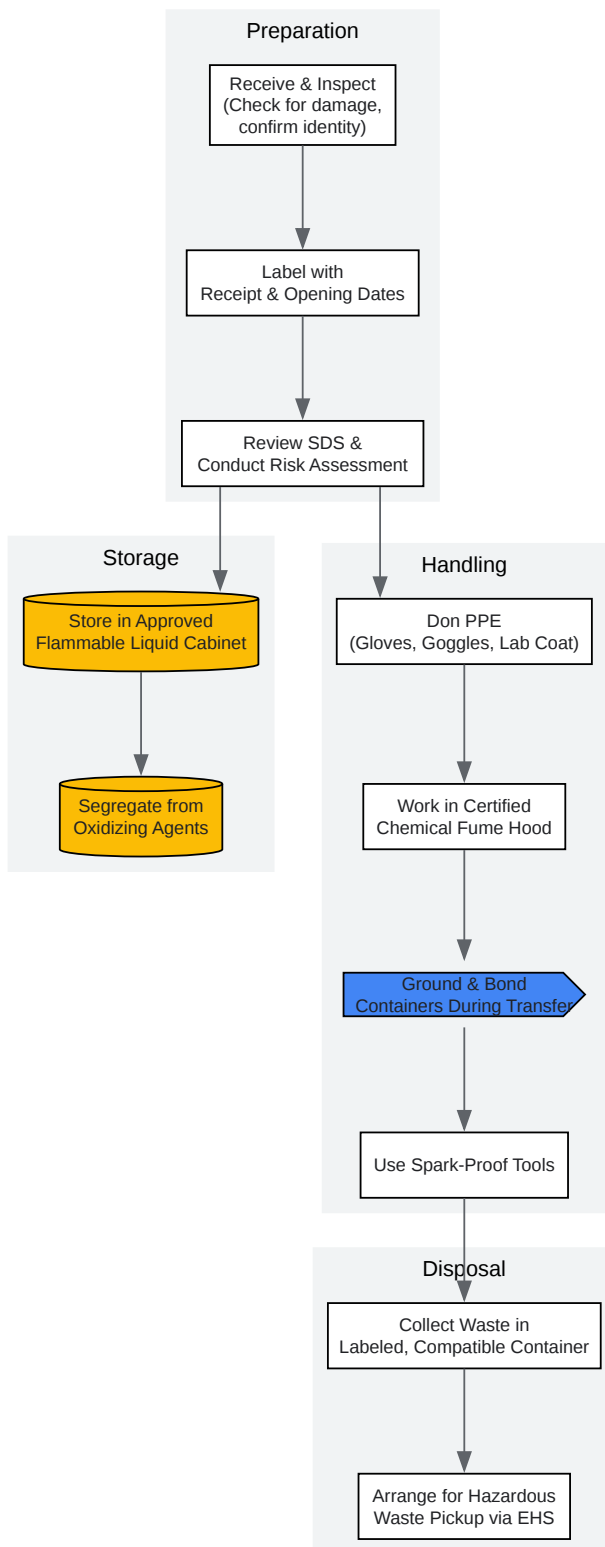
Standard latex or nitrile gloves are not sufficient for prolonged contact as **cyclohexane** can cause rapid degradation.

- **Gloves:** Wear chemical-resistant gloves tested for protection against **cyclohexane**.^[10] Materials such as Viton® or 4H®/Silver Shield® gloves are often recommended. Always check the manufacturer's glove compatibility chart for breakthrough times.
- **Eye Protection:** Chemical splash goggles are mandatory.^[11] A face shield should be worn over the goggles when there is a significant risk of splashing, such as during bulk transfers.^[10] This is to protect against splashes that could cause irritation or burns.^[10]

Section 3: Safe Handling and Storage Workflow

The entire lifecycle of **cyclohexane** in the lab, from procurement to disposal, requires a systematic approach to safety.

Cyclohexane Handling & Storage Workflow

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Caption: A workflow diagram illustrating the key safety stages for **cyclohexane** management in the lab.

Q5: What does "grounding and bonding" mean, and when is it necessary?

Grounding and bonding are critical procedures to prevent static electricity discharge, which can easily ignite **cyclohexane** vapors.[\[12\]](#)

- Causality: Pouring or pumping a non-polar liquid like **cyclohexane** can generate a static charge.[\[12\]](#) A spark from this charge can exceed the energy needed to ignite the vapor-air mixture.
- When to Use: Grounding and bonding are required whenever you transfer **cyclohexane** between metal containers, such as from a large drum to a smaller safety can.[\[13\]](#)
- Protocol:
 - Bonding: Attach a conductive wire between the source container and the receiving container to equalize their electrical potential.
 - Grounding: Attach a separate conductive wire from the source container to a verified earth ground (e.g., a copper pipe leading to the ground). This dissipates the charge from the entire system.[\[12\]](#)

Q6: Can cyclohexane form explosive peroxides?

Yes, while not as aggressive a peroxide former as diethyl ether or THF, **cyclohexane** is known to form peroxides upon prolonged exposure to air and light.[\[14\]](#) These peroxide crystals are shock-sensitive and can detonate.[\[15\]](#)

- Prevention:
 - Labeling: Always label containers with the date they were received and the date they were first opened.[\[16\]](#)

- Storage: Store in a cool, dark place, preferably under an inert gas like nitrogen or argon.
[17]
- Testing: If a container has been open for more than 12 months or if crystals are observed around the cap, do not move it. The material should be tested for peroxides by trained personnel before use. If you are not trained, contact your institution's Environmental Health & Safety (EHS) office immediately.[15]

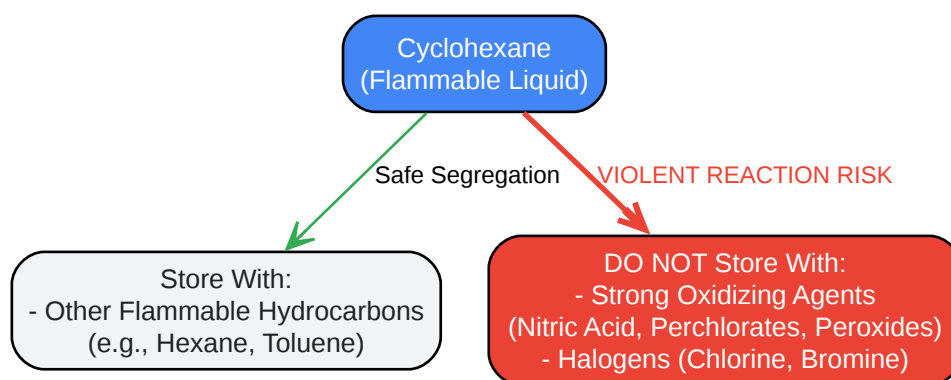
Section 4: Storage and Incompatibility

Q7: How and where should I store my main container of cyclohexane?

Cyclohexane must be stored in a dedicated, approved flammable liquid storage cabinet.[3] These cabinets are designed to be fire-resistant and contain spills. The storage area should be cool, dry, and well-ventilated, away from direct sunlight and heat sources.[11][18] The ideal storage temperature is between 15–25 °C.[10]

Q8: What chemicals should NEVER be stored with cyclohexane?

The primary incompatibility is with strong oxidizing agents.[5] A reaction between **cyclohexane** and an oxidizer can be violent and lead to a fire or explosion.[7]



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Caption: A diagram showing the storage compatibility of **cyclohexane** with other chemical classes.

Section 5: Emergency and Spill Response

Q9: I've spilled a small amount of cyclohexane (<100 mL) inside a fume hood. What should I do?

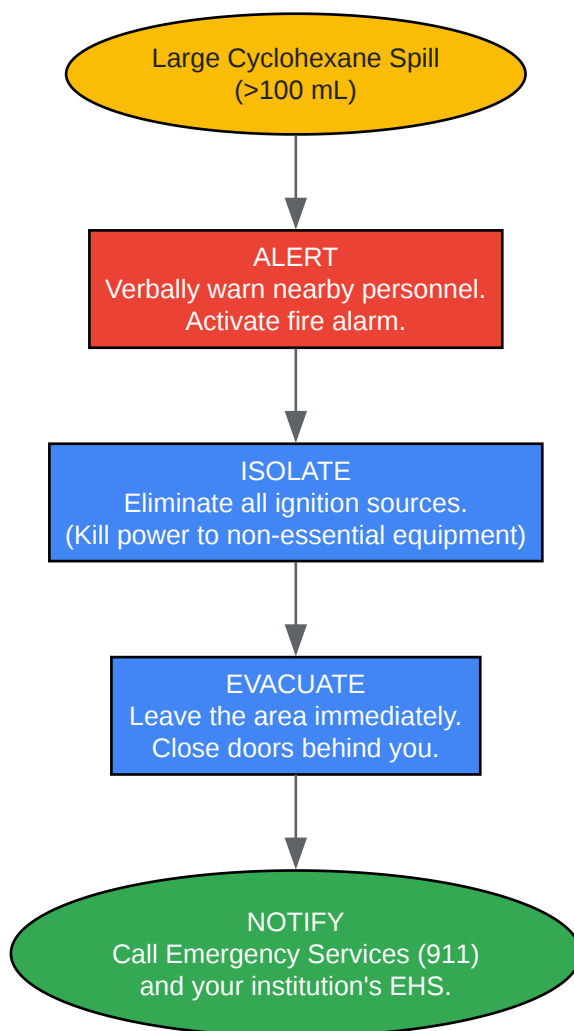
For a small, contained spill, you can likely manage it yourself if you have the proper training and equipment.

Protocol: Small Spill Cleanup (<100 mL in a Fume Hood)

- Alert: Inform others in the immediate area.
- Contain: Ensure the fume hood sash is lowered as much as practical to maintain high airflow.
- Absorb: Cover the spill with a non-combustible absorbent material like vermiculite, sand, or a commercial spill pad.^[12] Do not use paper towels, as they can increase the fire risk.
- Collect: Using non-sparking tools (e.g., plastic or brass), carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.^{[10][13]}
- Decontaminate: Wipe the area with soap and water.
- Dispose: Seal the waste container and arrange for pickup by your EHS department.

Q10: There's been a large cyclohexane spill (>100 mL) outside the fume hood. What is the procedure?

A large spill requires immediate evacuation and professional response.



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Caption: A decision tree for responding to a large **cyclohexane** spill in the laboratory.

Key Actions for a Large Spill:

- ALERT: Immediately alert everyone in the lab. If a fire alarm is available, activate it.[12]
- ISOLATE: If it is safe to do so without risk to yourself, turn off nearby ignition sources.[7]
- EVACUATE: Evacuate the area immediately. Close all doors to the affected area as you leave to contain the vapors.[4]
- NOTIFY: From a safe location, call your institution's emergency number or 911, followed by a call to your EHS office.[19] Provide the chemical name, location, and estimated quantity of

the spill. Do not re-enter the area until it has been cleared by emergency responders.

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